

Application Notes and Protocols for WWL123, a Selective ABHD6 Inhibitor

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Compound of Interest

Compound Name: WWL123
Cat. No.: B15577977

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Introduction

WWL123 is a potent and selective inhibitor of α/β -hydrolase domain 6 (ABHD6) with an IC₅₀ of 0.43 μ M.^{[1][2][3]} This brain-penetrant compound has demonstrated efficacy in preclinical models of epilepsy, making it a valuable tool for neuroscience research and drug development.^{[1][2][4]} ABHD6 is a serine hydrolase that regulates the levels of the endocannabinoid 2-arachidonoylglycerol (2-AG), a key neuromodulator.^[4] By inhibiting ABHD6, **WWL123** increases 2-AG levels, which can modulate synaptic transmission and neuronal excitability.^[4] This document provides detailed protocols for the preparation and use of **WWL123** stock solutions for in vitro and in vivo studies.

Note on Chemical Structure: There is a discrepancy in the reported chemical structure and CAS number for **WWL123** among suppliers. Tocris Bioscience states that the correct compound, confirmed by the inventor Professor B. Cravatt, is N-[[1,1'-Biphenyl]-3-ylmethyl]-N-methylcarbamic acid 4'-(aminocarbonyl)[1,1'-biphenyl]-4-yl ester (CAS No. 1338574-83-6).^{[1][3]} Other vendors may supply a regioisomer (CAS No. 1338575-41-9).^{[1][2]} Researchers should verify the identity of their compound.

Data Presentation

Table 1: Chemical and Physical Properties of **WWL123**

Property	Value	Reference
Molecular Weight	436.5 g/mol	[1][2]
Formula	C28H24N2O3	[1][2]
Appearance	Crystalline solid	[5]
Purity	≥95% - ≥98% (HPLC)	[1][5]
Storage (Powder)	-20°C for up to 3 years	[6]
Storage (in Solvent)	-80°C for up to 6 months; -20°C for up to 1 month	[6][7]

Table 2: Solubility of **WWL123**

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes	Reference
DMSO	43.65	100	---	[1][3]
DMSO	1	2.29	Requires ultrasonic and warming. Use newly opened DMSO as it is hygroscopic.	[6]
DMSO	0.9	2.06	Sonication is recommended.	[2]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration WWL123 Stock Solution (100 mM in DMSO)

This protocol is suitable for preparing a high-concentration stock solution that can be diluted for various applications.

Materials:

- **WWL123** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass vial or a clear vial wrapped in aluminum foil
- Vortex mixer
- Sonicator (optional, but recommended)
- Calibrated pipettes and sterile tips

Procedure:

- Calculate the required amount of **WWL123** and DMSO. To prepare 1 mL of a 100 mM stock solution, you will need 43.65 mg of **WWL123** (assuming a molecular weight of 436.5 g/mol).
- Weigh the **WWL123** powder accurately in a sterile microcentrifuge tube or directly into the storage vial.
- Add the calculated volume of anhydrous DMSO to the vial containing the **WWL123** powder.
- Vortex the solution vigorously for 2-5 minutes to facilitate dissolution.
- Sonicate the vial in a water bath sonicator for 10-15 minutes if the compound does not fully dissolve with vortexing alone. Gentle warming (e.g., 37°C) may also aid dissolution.[\[6\]](#)
- Visually inspect the solution to ensure that all the powder has dissolved and the solution is clear.

- Aliquot the stock solution into smaller, single-use volumes in sterile, light-protected vials to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^{[6][7]}

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol describes the dilution of the high-concentration stock solution for use in cell culture experiments.

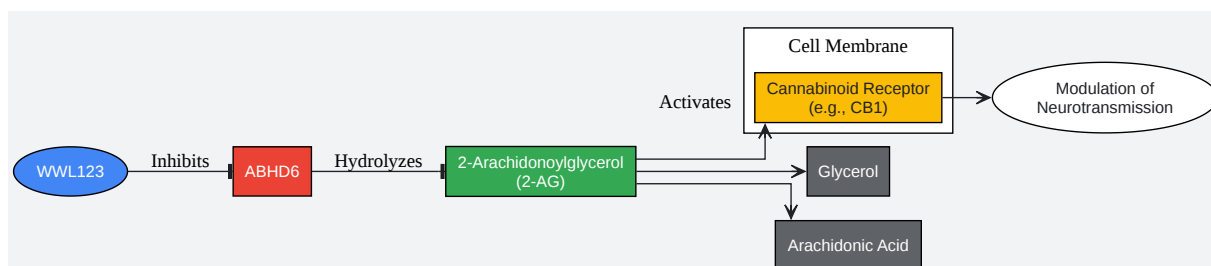
Materials:

- 100 mM **WWL123** stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes or plates

Procedure:

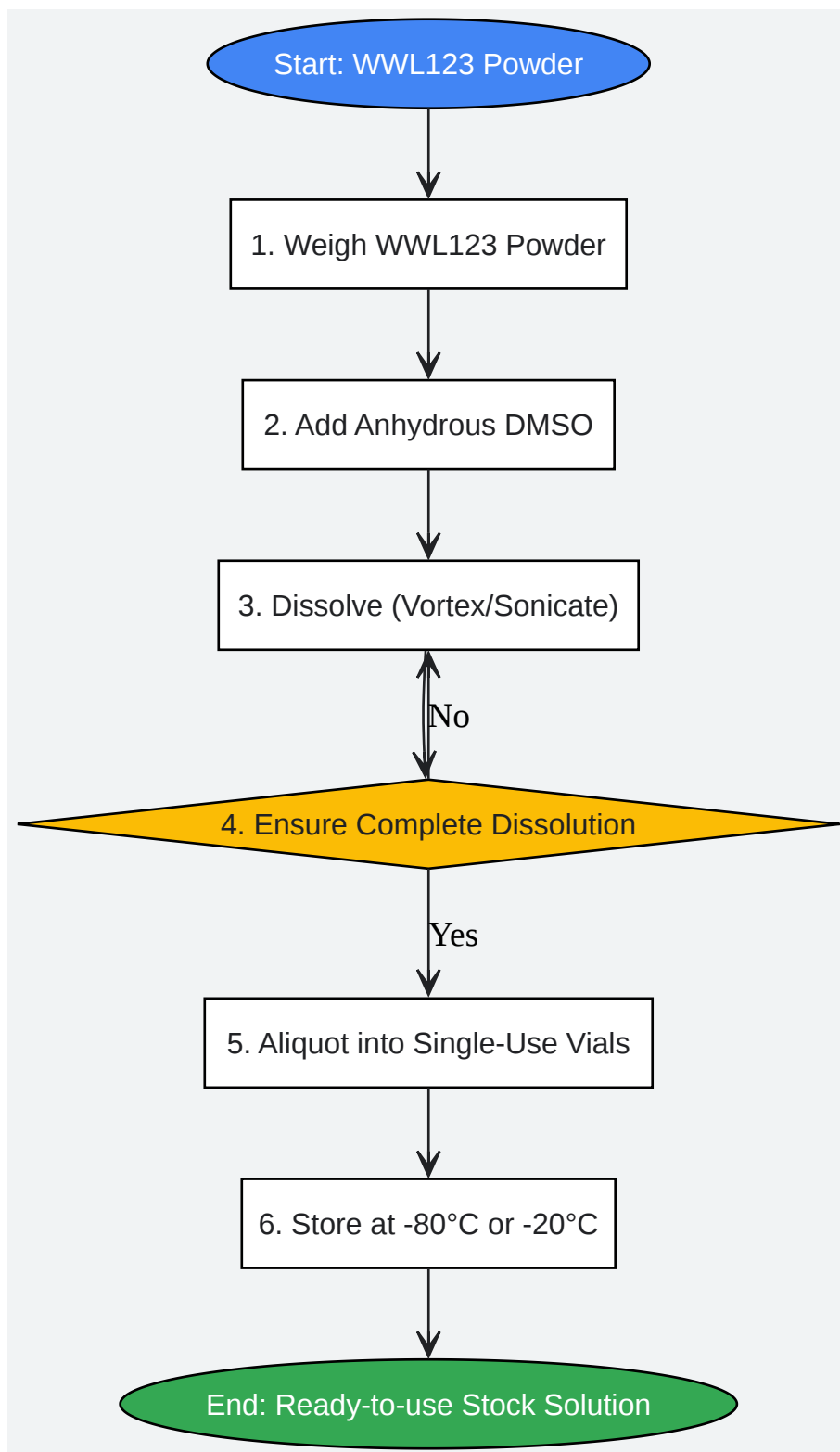
- Thaw a single aliquot of the 100 mM **WWL123** stock solution at room temperature.
- Perform serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final concentrations. It is recommended to perform intermediate dilutions to ensure accuracy.
 - Important: The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity. Ensure that the vehicle control wells receive the same final concentration of DMSO as the experimental wells.
- Example Dilution Series: To prepare a 100 μM working solution, dilute the 100 mM stock solution 1:1000 in cell culture medium (e.g., add 1 μL of 100 mM **WWL123** to 999 μL of medium). Further dilutions can be made from this working solution.
- Add the final working solutions to your cell cultures and incubate for the desired time period.

Mandatory Visualizations



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Caption: Signaling pathway of **WWL123** action.



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Caption: Workflow for preparing **WWL123** stock solution. Caption: Workflow for preparing **WWL123** stock solution.

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